

Safe handling and storage of 4-Methyl-4-penten-2-ol

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Compound of Interest

Compound Name: 4-Methyl-4-penten-2-ol

Cat. No.: B1580817

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Technical Support Center: 4-Methyl-4-penten-2-ol

This technical support center provides essential information for the safe handling and storage of **4-Methyl-4-penten-2-ol**, catering to researchers, scientists, and professionals in drug development.

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and storage of **4-Methyl-4-penten-2-ol**.

Handling

- What are the immediate health hazards associated with **4-Methyl-4-penten-2-ol** exposure?
 - This chemical can cause skin and eye irritation.^[1] Inhalation may lead to respiratory irritation.^[2] Avoid breathing mist, gas, or vapors.^[1]
- What personal protective equipment (PPE) is required when handling this substance?
 - Wear tightly fitting safety goggles with side-shields, fire/flame resistant and impervious clothing, and chemical-impermeable gloves.^[1] If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.^[1]

- How should I handle a spill?
 - In case of a spill, immediately remove all sources of ignition.[1][3] Use spark-proof tools and explosion-proof equipment for cleanup.[1][3] Ensure adequate ventilation and evacuate personnel to a safe area.[1] Collect the spilled material and place it in a suitable, closed container for disposal.[1] Do not let the chemical enter drains.[1]
- What should I do in case of accidental contact?
 - If inhaled: Move the victim to fresh air.[1]
 - On skin: Immediately take off contaminated clothing and rinse the skin with water.[1]
 - In eyes: Rinse with pure water for at least 15 minutes.[1]
 - If ingested: Rinse the mouth with water.[1] In all cases of doubt or if symptoms persist, seek medical advice.[2][4]

Storage

- What are the proper storage conditions for **4-Methyl-4-penten-2-ol**?
 - Store the container tightly closed in a dry, cool, and well-ventilated place.[1][5] Keep it away from heat, sparks, open flames, and hot surfaces.[3]
- Are there any incompatible materials I should avoid storing this chemical with?
 - Store away from oxidizing agents and bases. It is also advised to keep it separate from foodstuff containers.[1]
- What are the signs of improper storage or degradation of the chemical?
 - While specific signs for this chemical are not detailed in the provided results, general signs of degradation for liquid chemicals include discoloration, formation of precipitates, or a change in odor.

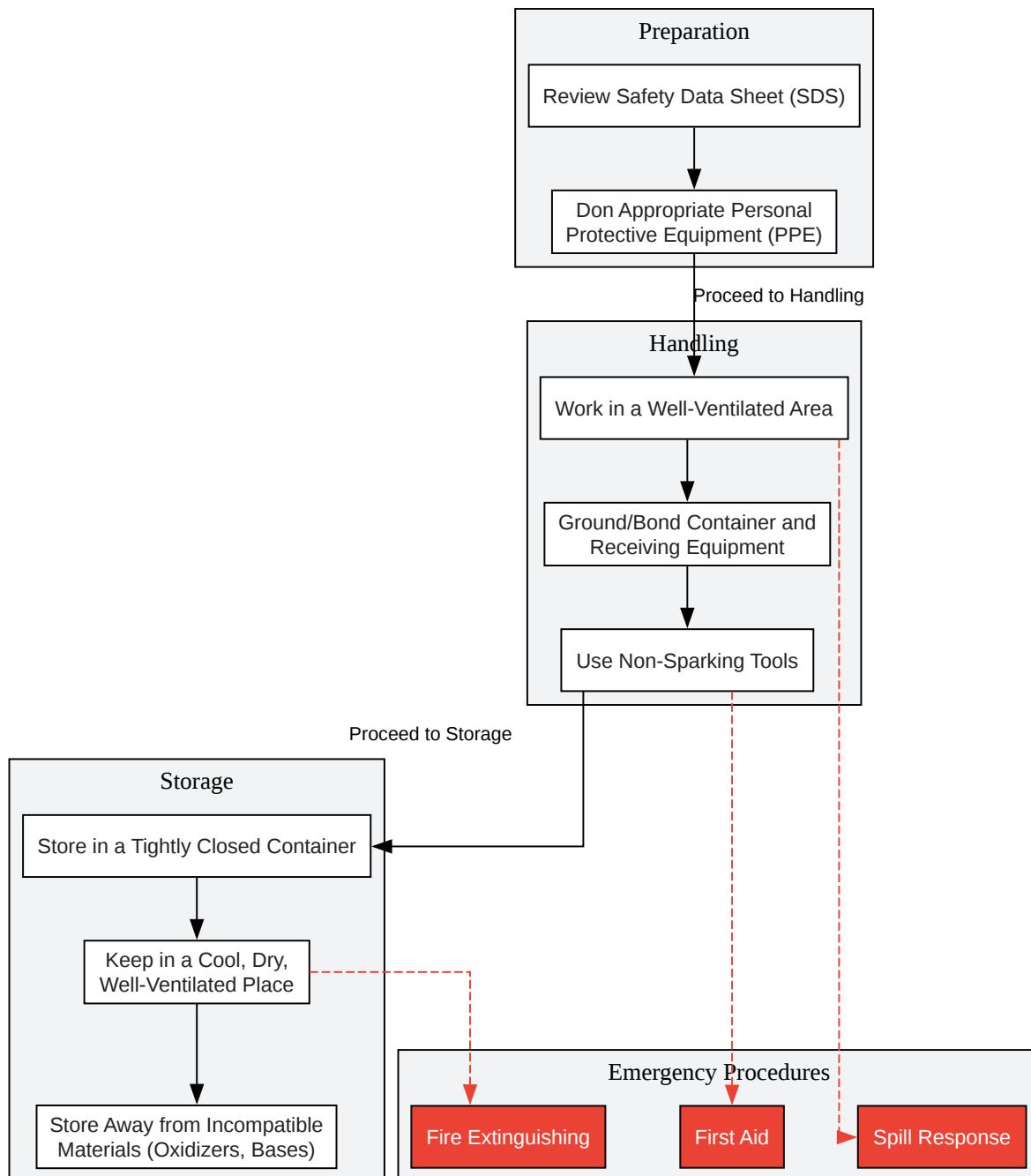
Physical and Chemical Properties

The following table summarizes key quantitative data for **4-Methyl-4-penten-2-ol**.

Property	Value
Molecular Formula	C6H12O ^{[6][7][8][9]}
Molecular Weight	100.16 g/mol ^{[7][10]}
Boiling Point	134-136°C ^[5]
Density	0.827 g/cm ³ ^[5]
Flash Point	46.3°C ^{[7][10]}
Vapor Pressure	4.06 mmHg at 25°C ^{[7][10]}
Solubility	Soluble in ethanol and ether, slightly soluble in water. ^[5]

Experimental Workflow: Safe Handling and Storage

The diagram below outlines the standard operating procedure for the safe handling and storage of **4-Methyl-4-penten-2-ol** in a laboratory setting.

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Caption: Workflow for safe handling and storage of **4-Methyl-4-penten-2-ol**.

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